

Molecular weight and formula of 6-(2-Chlorophenyl)-2-hydroxypyridine

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Compound of Interest

Compound Name: 6-(2-Chlorophenyl)-2-hydroxypyridine

CAS No.: 1111114-35-2

Cat. No.: B6366358

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Technical Monograph: 6-(2-Chlorophenyl)-2-hydroxypyridine

Executive Summary & Chemical Identity

6-(2-Chlorophenyl)-2-hydroxypyridine is a biaryl heterocyclic scaffold frequently utilized in medicinal chemistry as a pharmacophore for AMPA receptor antagonists, kinase inhibitors, and GPCR ligands. Its structural significance lies in the 2-pyridone moiety, which serves as a critical hydrogen-bond donor/acceptor motif in protein-ligand interactions.

Physicochemical Profile

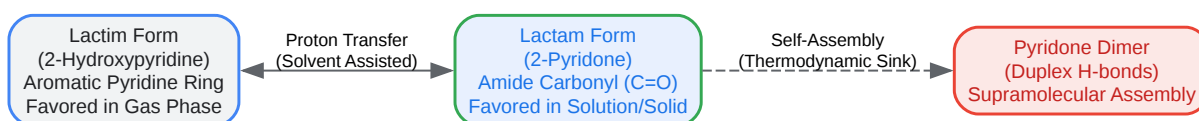
Property	Value	Notes
IUPAC Name	6-(2-Chlorophenyl)pyridin-2-ol	Often referred to as 6-(2-chlorophenyl)pyridin-2(1H)-one due to tautomerism.
CAS Registry Number	1111114-35-2	Primary identifier for the specific 2-chloro isomer.[1]
Molecular Formula	C ₁₁ H ₈ ClNO	Contains one chlorine atom, resulting in a characteristic 3:1 M/M+2 isotope pattern.
Molecular Weight	205.64 g/mol	Monoisotopic Mass: 205.0294 Da.
Appearance	Off-white to pale yellow solid	Coloration depends on trace Pd impurities from synthesis.
Solubility	DMSO, Methanol, DMF	Limited solubility in water and non-polar hydrocarbons (Hexane).

Structural Dynamics: The Tautomeric Equilibrium

A critical feature of this molecule is the lactam-lactim tautomerism. While formally named a "2-hydroxypyridine" (lactim), experimental evidence in the solid state and in polar solvents (DMSO, biological fluids) confirms that the 2-pyridone (lactam) tautomer is the dominant species.

This equilibrium is thermodynamically driven by the loss of aromaticity in the pyridine ring, which is compensated by the high bond energy of the amide carbonyl (C=O) and the formation of intermolecular hydrogen-bonded dimers.

Tautomeric Pathway Diagram



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Figure 1: Tautomeric equilibrium shifting toward the biologically relevant 2-pyridone form.

High-Fidelity Synthesis Protocol

The most robust route for synthesizing 6-aryl-2-pyridones is the Suzuki-Miyaura Cross-Coupling of a halogenated pyridone precursor with an aryl boronic acid. This method offers high regioselectivity and tolerance for the acidic amide proton on the pyridone ring.

Reaction Scheme

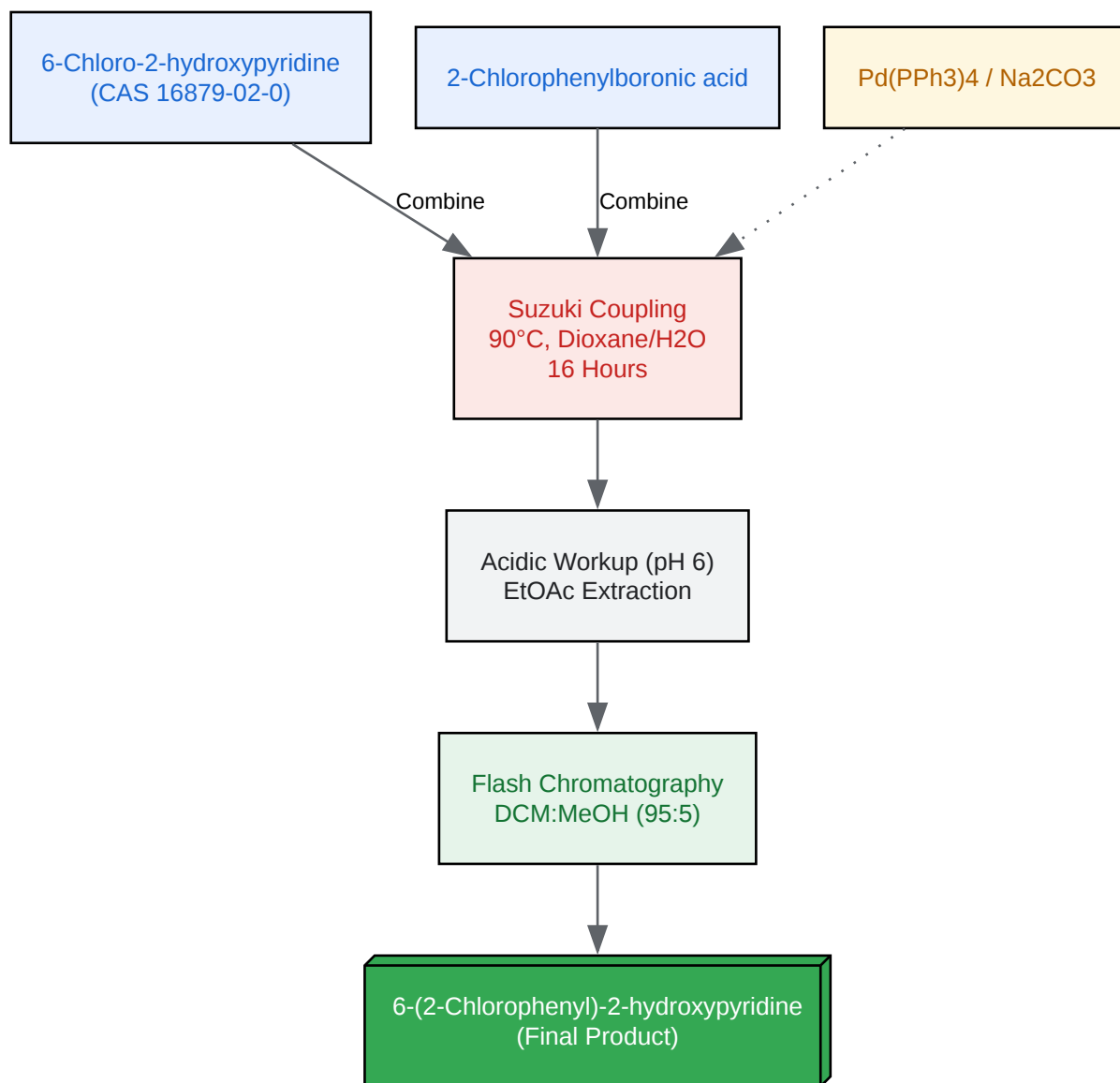
Precursors: 6-Chloro-2-hydroxypyridine + 2-Chlorophenylboronic acid. Catalyst: $\text{Pd}(\text{PPh}_3)_4$ (Tetrakis). Solvent System: 1,4-Dioxane / Water (2:1).

Step-by-Step Methodology

- Preparation: In a 250 mL round-bottom flask, dissolve 6-chloro-2-hydroxypyridine (1.0 eq, ~129.5 g/mol) and 2-chlorophenylboronic acid (1.2 eq) in degassed 1,4-dioxane.
- Base Addition: Add an aqueous solution of Na_2CO_3 (2.0 M, 3.0 eq). The base facilitates the transmetallation step.
- Catalysis: Add $\text{Pd}(\text{PPh}_3)_4$ (5 mol%) under a nitrogen stream.
- Reflux: Heat the mixture to 90–100°C for 12–16 hours. Monitor by TLC (50% EtOAc/Hexane) or LC-MS.
 - Note: The starting material (6-Cl-pyridone) is polar; the product will be slightly less polar but may streak due to the NH group.
- Workup:
 - Cool to room temperature.
 - Acidify carefully with 1M HCl to pH ~6 (to protonate the pyridone nitrogen).
 - Extract with Ethyl Acetate (3x).

- Wash combined organics with brine, dry over Na_2SO_4 , and concentrate.
- Purification: Recrystallize from Ethanol/Water or purify via flash chromatography (Gradient: 0% → 10% Methanol in DCM).

Synthesis Workflow Diagram



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Figure 2: Suzuki-Miyaura coupling workflow for the synthesis of the target scaffold.

Analytical Characterization (Self-Validation)

To validate the identity of the synthesized compound, researchers must confirm the following spectral signatures.

Nuclear Magnetic Resonance (NMR)[2]

- ^1H NMR (DMSO- d_6):
 - δ 11.0–12.0 ppm (Broad singlet): Characteristic of the Pyridone N-H proton. If this is absent and a signal appears >160 ppm in ^{13}C NMR, you may have the O-alkylated impurity (if alkylation was attempted).
 - δ 6.0–7.5 ppm: Multiplets corresponding to the 3 protons on the pyridone ring and the 4 protons on the chlorophenyl ring. The proton at the 5-position of the pyridone ring is typically the most shielded (upfield).

Mass Spectrometry (MS)

- Ionization: ESI+ (Electrospray Ionization).
- Parent Ion: m/z 206.0 $[\text{M}+\text{H}]^+$.
- Isotope Pattern: A distinct 3:1 ratio between m/z 206 and 208 due to the $^{35}\text{Cl}/^{37}\text{Cl}$ isotopes. This confirms the presence of the chlorine atom on the phenyl ring.

Pharmaceutical Relevance

This molecule is not merely a chemical curiosity; it is a "privileged structure" in drug discovery.
[2]

- Bioisosterism: The 2-pyridone ring acts as a bioisostere for phenol and amide groups, improving metabolic stability against glucuronidation compared to phenols.
- AMPA Receptor Antagonism: The 6-aryl-2-pyridone motif is structurally homologous to the core of Perampanel (Fycompa), a non-competitive AMPA receptor antagonist used for epilepsy. The 2-chlorophenyl group provides steric bulk that locks the biaryl conformation, critical for binding in the hydrophobic pocket of the receptor.

- Kinase Inhibition: The donor-acceptor motif (NH-C=O) mimics the hinge-binding region of ATP, making this scaffold a frequent starting point for Type II kinase inhibitors.

References

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